

Eupalinolide B: A Technical Guide to its Physical Properties and Solubility in DMSO

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Eupalinolide B is a sesquiterpenoid lactone isolated from the plant Eupatorium lindleyanum.[1] [2][3] This natural compound has garnered significant interest in the scientific community for its potential therapeutic applications, including anti-inflammatory, anti-cancer, and immunomodulatory activities.[2][3][4] A thorough understanding of its physical and chemical properties, particularly its solubility, is fundamental for researchers working on its formulation and application in various experimental models. This guide provides an in-depth overview of the physical characteristics of **Eupalinolide B** and its solubility in Dimethyl Sulfoxide (DMSO), a common solvent in pharmacological research.

Physical Properties of Eupalinolide B

 $\textbf{Eupalinolide B} \ \text{is characterized by the following physical properties:} \\$

Property	Value	Source
Molecular Formula	C24H30O9	[5][6][7]
Molecular Weight	462.49 g/mol	[1][6][7]
Appearance	Colorless oil or white powder	[5][8]
Purity	≥98%	[1][5]



Solubility of Eupalinolide B in DMSO

DMSO is a highly effective solvent for **Eupalinolide B**. The reported solubility values vary slightly across different suppliers, which may be attributed to differences in purity and the specific experimental conditions used for determination.

Solubility in DMSO	Molar Concentration (approx.)	Source
≥41.8 mg/mL	≥90.4 mM	[5]
60 mg/mL	129.73 mM	[6]
100 mg/mL	216.22 mM	[2]

It is often recommended to use sonication or gentle heating to facilitate the dissolution of **Eupalinolide B** in DMSO, especially at higher concentrations.[6][9] For optimal stability, stock solutions in DMSO should be stored at -20°C or -80°C and used within a specified timeframe to prevent degradation.[1][6]

Experimental Protocols Determination of Physical Appearance

Objective: To visually inspect and describe the physical state and color of **Eupalinolide B**.

Materials:

- A sample of Eupalinolide B
- Spatula
- White weighing paper or a watch glass
- Microscope (optional)

Procedure:



- Place a small amount of Eupalinolide B onto a clean, dry piece of white weighing paper or a watch glass.
- · Observe the sample under adequate lighting.
- Record the physical state (e.g., crystalline solid, powder, oil).
- Note the color of the sample against the white background.
- If the sample is a solid, a microscope can be used to observe the crystal structure, if any.
- Compare the observations with the information provided by the supplier.

Determination of Solubility in DMSO

Objective: To determine the maximum concentration of **Eupalinolide B** that can be dissolved in DMSO at a specific temperature.

Materials:

- Eupalinolide B
- Anhydrous DMSO
- Analytical balance
- Vortex mixer
- Sonicator bath
- · Thermostatically controlled water bath
- Calibrated micropipettes
- Small glass vials with screw caps

Procedure:

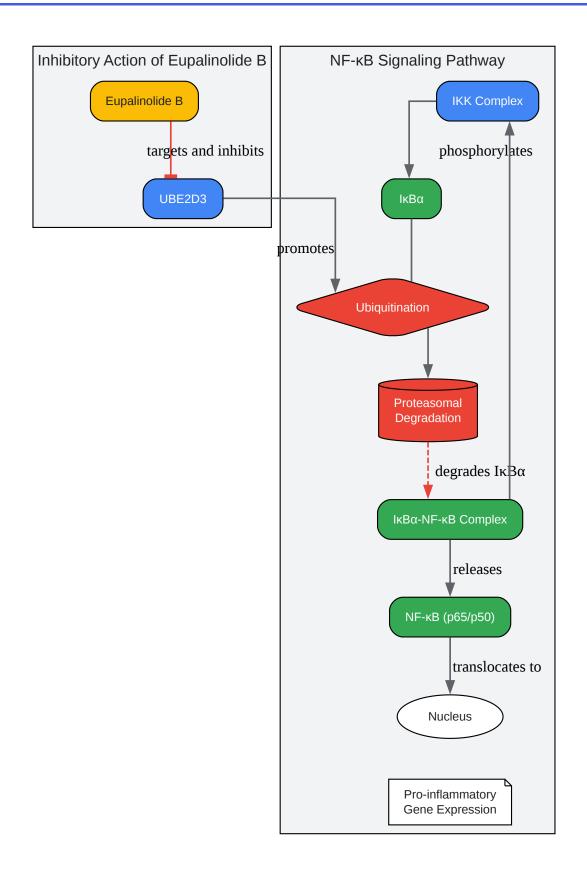


- Accurately weigh a specific amount of Eupalinolide B (e.g., 10 mg) and place it into a glass vial.
- Add a small, precise volume of DMSO (e.g., 100 μL) to the vial.
- Tightly cap the vial and vortex the mixture for 1-2 minutes.
- If the solid does not completely dissolve, place the vial in a sonicator bath for 10-15 minutes. Gentle warming in a water bath (e.g., to 37°C) can also be applied.[9]
- Visually inspect the solution for any undissolved particles.
- If the solid has completely dissolved, add another known weight of **Eupalinolide B** and repeat steps 3-5.
- If the solid has not completely dissolved, add small, incremental volumes of DMSO (e.g., 10 μL at a time), repeating steps 3-5 after each addition until the solid is fully dissolved.
- The solubility is calculated as the total mass of Eupalinolide B divided by the total volume of DMSO used to achieve a clear solution.

Biological Activity and Signaling Pathways

Eupalinolide B has been shown to modulate several key signaling pathways involved in inflammation and cancer. For instance, it has been reported to inhibit the nuclear factor-kappa B (NF- κ B) signaling pathway by targeting the ubiquitin-conjugating enzyme UBE2D3.[4][10] This action prevents the degradation of $I\kappa$ B α , thereby sequestering NF- κ B in the cytoplasm and inhibiting its pro-inflammatory and pro-survival functions.

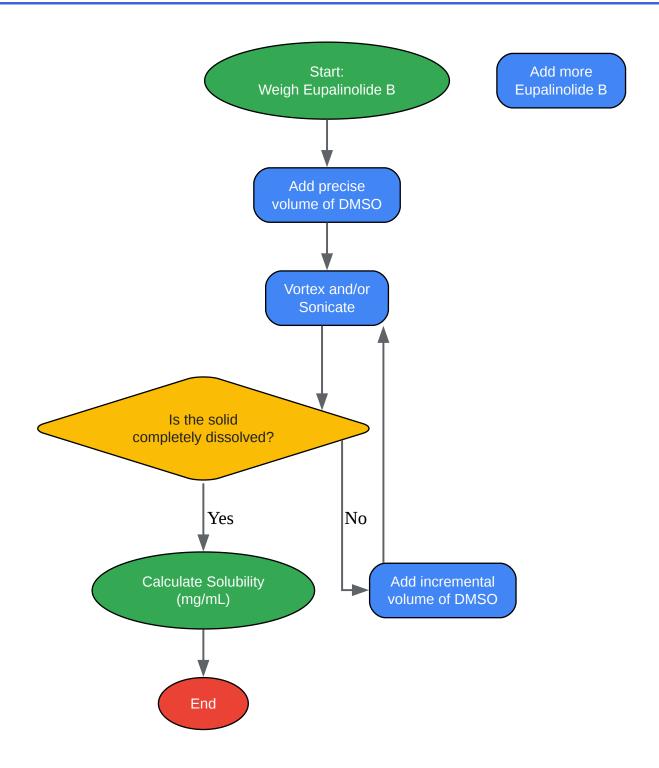




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Caption: Inhibition of the NF-kB pathway by **Eupalinolide B**.





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Caption: Experimental workflow for solubility determination.



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